

handling and disposal procedures for 2-Nitrofluorene in the lab

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Compound of Interest

Compound Name: 2-Nitrofluorene

Cat. No.: B1194847

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Application Notes and Protocols for 2-Nitrofluorene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **2-Nitrofluorene** in a laboratory setting. **2-Nitrofluorene** is a suspected carcinogen and mutagen, and it is toxic to aquatic life with long-lasting effects.^{[1][2][3]} Therefore, strict adherence to these protocols is essential to ensure personnel safety and environmental protection.

Properties of 2-Nitrofluorene

A summary of the key physical and chemical properties of **2-Nitrofluorene** is presented in Table 1. This information is critical for understanding its behavior and potential hazards in the laboratory.

Table 1: Physical and Chemical Properties of **2-Nitrofluorene**

Property	Value	Reference
Appearance	Cream-colored or light-yellow solid/powder.[1][4][5]	[1][4][5]
Molecular Formula	C ₁₃ H ₉ NO ₂	[1][4][5]
Molecular Weight	211.22 g/mol	[1][4][6]
Melting Point	154 - 158 °C	[4][5][6][7]
Boiling Point	~350.9 °C (estimate)	[5][7]
Solubility in Water	Insoluble	[4][5]
Partition Coefficient (log Pow)	3.28 - 3.83	[3][4][7]
Stability	Stable under recommended storage conditions.[5]	[5]
Incompatibilities	Strong oxidizing agents, strong bases, reducing agents.[4][5][8]	[4][5][8]

Hazard Identification and Safety Precautions

2-Nitrofluorene is classified with the following hazards:

- Carcinogenicity: Suspected of causing cancer (H351).[1][6][8]
- Germ Cell Mutagenicity: Suspected of causing genetic defects (H341).[3]
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects (H411).[1][3][6]

Table 2: GHS Hazard and Precautionary Statements

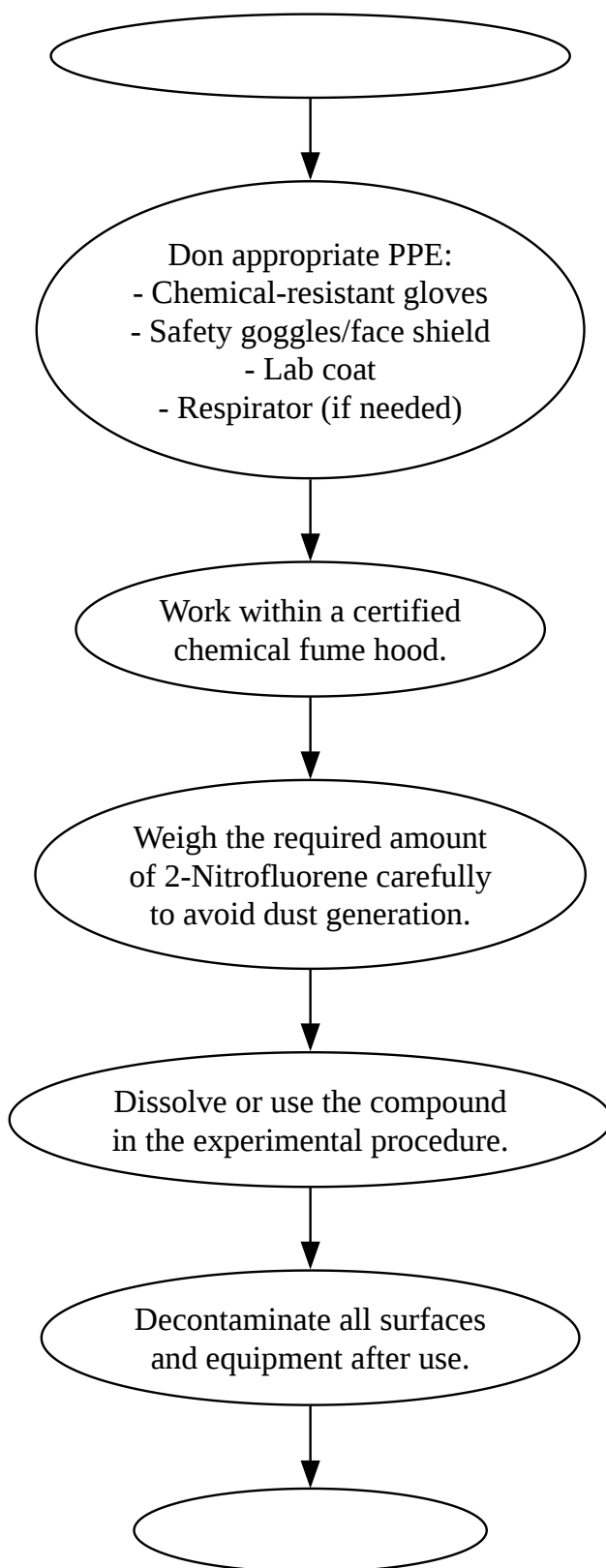
Code	Statement
H351	Suspected of causing cancer.[1][6][8]
H341	Suspected of causing genetic defects.[3]
H411	Toxic to aquatic life with long lasting effects.[1][3][6]
P201	Obtain special instructions before use.[7][8]
P202	Do not handle until all safety precautions have been read and understood.[3][7][8]
P273	Avoid release to the environment.[1][6][7]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][7]
P308 + P313	IF exposed or concerned: Get medical advice/ attention.[6][7]
P405	Store locked up.[1][7][8]
P501	Dispose of contents/container to an approved waste disposal plant.[1][8]

Experimental Protocols

All work with **2-Nitrofluorene** must be conducted in a designated area, within a properly functioning chemical fume hood to minimize inhalation exposure.[3][4]

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[3]
- Lab Coat: A lab coat must be worn.
- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be used.[6][8]



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Caption: Procedure for cleaning up a small spill of **2-Nitrofluorene**.

For large spills, evacuate the area and contact the institution's environmental health and safety department immediately.

Emergency Procedures

In case of exposure to **2-Nitrofluorene**, immediate action is crucial.

Table 3: First Aid Measures for **2-Nitrofluorene** Exposure

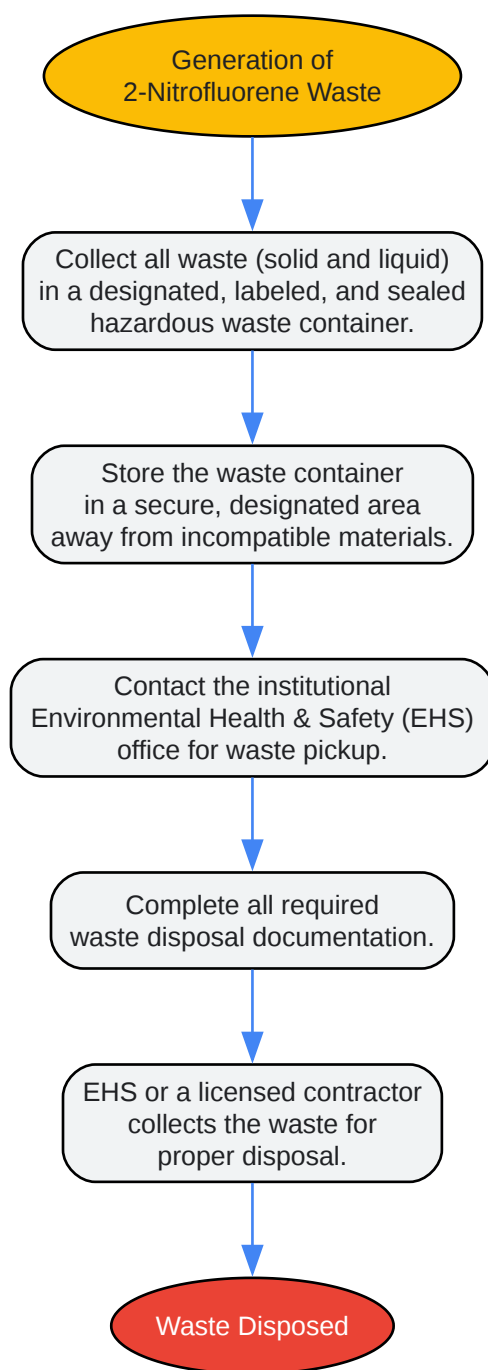
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [7] [9] [10]
Skin Contact	Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing. Wash the area thoroughly with soap and water. Seek immediate medical attention, even if no symptoms are present. [3] [4] [9]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [7] [11]
Ingestion	DO NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 1-2 glasses of water to dilute the chemical. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] [7] [9]

Disposal Procedures

2-Nitrofluorene and any materials contaminated with it are considered hazardous waste and must be disposed of accordingly.

General Disposal Guidelines:

- All waste containing **2-Nitrofluorene** must be collected in clearly labeled, sealed, and appropriate hazardous waste containers.
- Do not mix **2-Nitrofluorene** waste with other waste streams unless specifically instructed to do so by a qualified professional.
- Contact your institution's environmental health and safety department or a licensed professional waste disposal service for specific disposal instructions. [3] Disposal practices are subject to local, state, and federal regulations. [1][8] Disposal Workflow:



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Caption: General workflow for the disposal of **2-Nitrofluorene** waste.

One suggested method for disposal involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber. [3] However, this should only be performed by licensed professionals.

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